

Essential Safety and Operational Guide for Handling Dihydroresveratrol

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Compound of Interest

Compound Name: Dihydroresveratrol

Cat. No.: B186802

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This document provides critical safety and logistical information for the handling of **Dihydroresveratrol**. It is designed to offer procedural guidance for laboratory operations and disposal. Note that Safety Data Sheets (SDS) from different suppliers present conflicting hazard information. Therefore, a conservative approach to safety is strongly recommended. Always consult the SDS provided by your specific supplier and perform a thorough risk assessment before beginning any work.

Hazard Assessment and Conflicting Information

There is a notable discrepancy in the classification of **Dihydroresveratrol** among chemical suppliers. One supplier's Safety Data Sheet (SDS) indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS).^[1] Conversely, another supplier classifies it as "Acute toxicity, Oral (Category 4)" and hazardous to the aquatic environment. Given this conflicting information, it is prudent to handle **Dihydroresveratrol** with a higher degree of caution, assuming it may be harmful if swallowed and potentially hazardous to the environment.

Personal Protective Equipment (PPE)

To ensure personnel safety, the following PPE is recommended as a minimum standard when handling **Dihydroresveratrol**, particularly in its powdered form.

- Eye Protection: Wear safety glasses with side shields or chemical goggles.[\[2\]](#)[\[3\]](#)
- Hand Protection: Use chemically impermeable and resistant gloves, such as nitrile rubber.[\[1\]](#)
[\[2\]](#) The exact breakthrough time of the glove material should be confirmed with the glove manufacturer.
- Body Protection: A standard laboratory coat or full protective clothing should be worn to prevent skin contact.[\[2\]](#)
- Respiratory Protection: While some sources state it is not required, using a NIOSH-approved respirator is advisable if dust formation is likely or if working outside of a well-ventilated area.
[\[1\]](#)[\[3\]](#)[\[4\]](#)

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling Procedures:

- Ventilation: Always handle **Dihydroresveratrol** in a well-ventilated area, such as a chemical fume hood, especially when working with the solid powder to minimize inhalation of dust.[\[5\]](#)
- Avoid Dust Formation: Take care to avoid the formation of dust when weighing or transferring the compound.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Prevent Contact: Avoid all personal contact, including inhalation and contact with skin and eyes.[\[3\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling the material.[\[3\]](#)[\[6\]](#)

Storage Procedures: Storage temperature recommendations for **Dihydroresveratrol** vary. It is essential to consult the product's information sheet for specific storage conditions. The compound should be stored in a tightly closed container in a dry and cool place.[\[5\]](#)

Quantitative Data Summary

Parameter	Value	Source(s)
Appearance	White to off-white powder	Multiple Sources
Storage Temperature (Powder)	-20°C or 2-8°C	Multiple Sources
Storage (in Solvent)	-80°C (1 year) or -20°C (1 month)	[7]
Solubility (DMSO)	46 mg/mL	[7]
Solubility (Ethanol)	46 mg/mL	[7]
Molecular Weight	230.26 g/mol	[8]

Disposal Plan

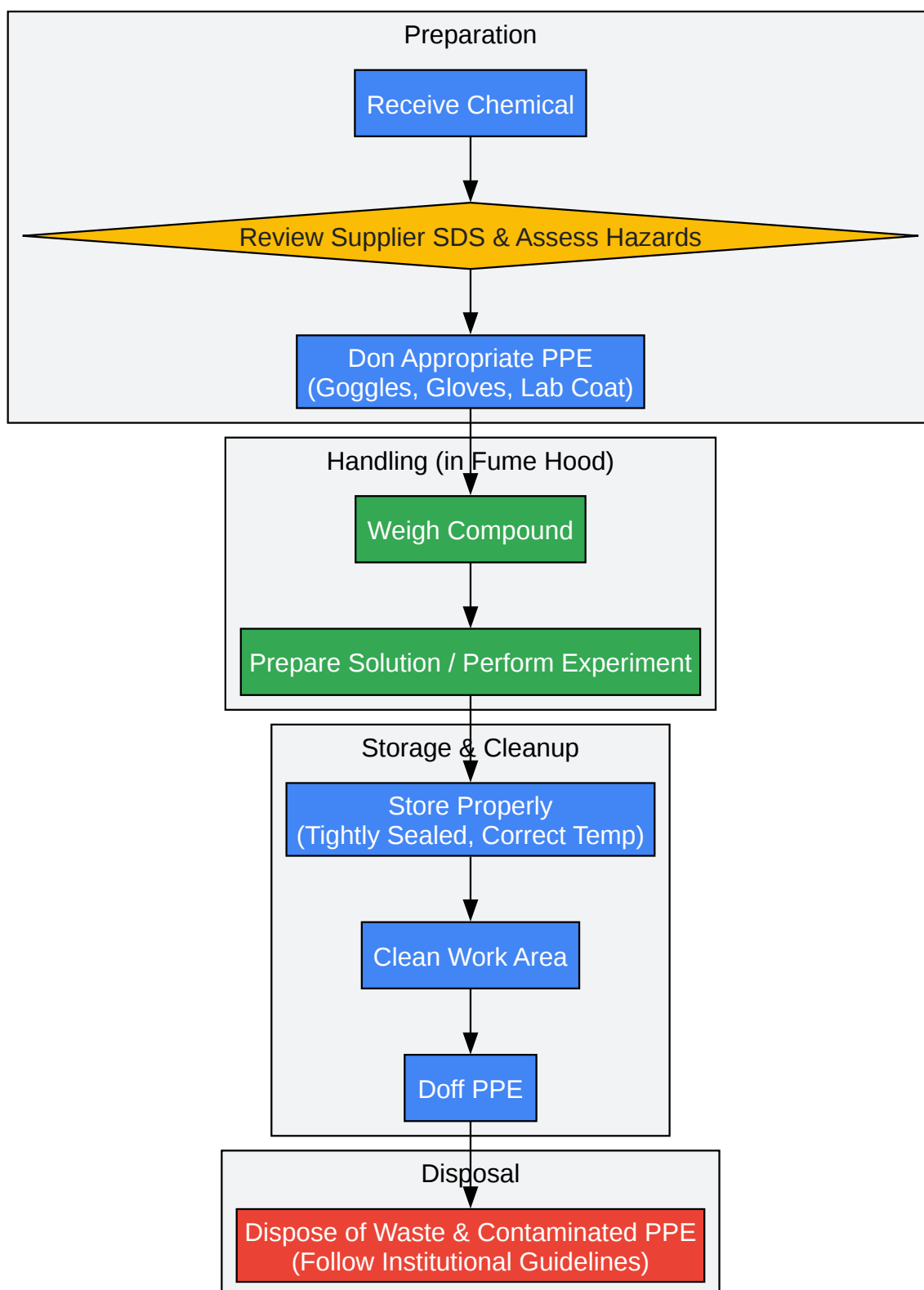
Proper disposal of **Dihydroresveratrol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Unused or waste **Dihydroresveratrol** should be disposed of through an approved waste disposal plant. Do not allow the product to enter drains or waterways.[1]
- Small Quantities: Some sources suggest that smaller quantities may be disposed of with household waste, but this should be verified against local regulations.[1]
- Contaminated Packaging: Uncleaned packaging should be disposed of according to official regulations as chemical waste.[1]

Emergency First Aid Procedures

- Inhalation: Move the affected person to fresh air. If complaints arise, consult a doctor.[1]
- Skin Contact: While generally not considered an irritant, it is best practice to wash the affected area with soap and plenty of water.[1][6]
- Eye Contact: Immediately rinse the opened eye for several minutes under running water. If symptoms persist, seek medical attention.[1][4]
- Ingestion: If swallowed and symptoms persist, consult a doctor.[1]

Dihydroresveratrol Handling Workflow



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